

Spectroscopic characterization of 5-(3-aminophenyl)tetrazole

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Compound of Interest

Compound Name: 5-(3-Aminophenyl)tetrazole

CAS No.: 73732-51-1

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An In-depth Technical Guide on the Spectroscopic Characterization of **5-(3-aminophenyl)tetrazole**

Abstract

5-(3-aminophenyl)tetrazole, a heterocyclic compound with the molecular formula $C_7H_7N_5$, is of significant interest in medicinal chemistry and material science due to the versatile properties of the tetrazole and aminophenyl moieties.[1] The tetrazole group, being metabolically stable, is often used as a bioisosteric replacement for carboxylic acids in drug design.[2][3] Accurate structural confirmation and purity assessment are paramount for its application, necessitating a thorough spectroscopic characterization. This guide provides a detailed overview of the expected spectroscopic signature of **5-(3-aminophenyl)tetrazole** using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS). It includes generalized experimental protocols and presents anticipated data in a structured format to aid researchers in its identification and analysis.

Chemical Structure and Properties

- IUPAC Name: 3-(2H-tetrazol-5-yl)aniline[4]

- Molecular Formula: $C_7H_7N_5$ [1]
- Molecular Weight: 161.17 g/mol [1]
- Melting Point: 202-205°C [1]

Spectroscopic Data Summary

The following sections summarize the anticipated quantitative data from key spectroscopic techniques. These values are based on characteristic shifts and patterns observed in related aminophenyl and tetrazole-containing compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for elucidating the carbon-hydrogen framework of the molecule.

Table 1: Predicted 1H and ^{13}C NMR Spectroscopic Data (Solvent: DMSO- d_6)

Nucleus	Functional Group	Predicted Chemical Shift (δ , ppm)	Notes
^1H	Tetrazole N-H	~16.0 - 17.0 (broad singlet)	The acidic proton of the tetrazole ring is often broad and may exchange with residual water.
	Aromatic C-H	~6.8 - 7.5 (multiplet)	Complex multiplet pattern expected for the four protons on the disubstituted benzene ring.
	Amine N-H ₂	~5.0 - 5.5 (broad singlet)	Chemical shift can vary with concentration and temperature.
^{13}C	Tetrazole C5	~155 - 160	The carbon atom within the tetrazole ring.
	Aromatic C-NH ₂	~148 - 150	Carbon atom attached to the amino group.
	Aromatic C-Tetrazole	~130 - 135	Carbon atom attached to the tetrazole ring.

| | Aromatic C-H | ~110 - 130 | Signals corresponding to the four protonated aromatic carbons. |

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the key functional groups present in the molecule based on their vibrational frequencies.

Table 2: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
3470 - 3300	Strong, Broad	N-H Stretch	Tetrazole N-H and Amine N-H ₂
3200 - 3000	Medium	C-H Stretch	Aromatic C-H
1640 - 1600	Medium-Strong	N-H Bend	Primary Amine (Scissoring)
1610 - 1550	Medium	C=C and C=N Stretch	Aromatic Ring and Tetrazole Ring
1500 - 1300	Medium-Strong	Ring Vibrations	Tetrazole Ring Skeletal Vibrations.[1]
1200 - 900	Medium	Ring Vibrations	Tetrazole Ring Breathing/Stretching. [1]

| 900 - 670 | Strong | C-H Bend | Aromatic C-H Out-of-Plane Bending |

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition and can reveal structural details through fragmentation analysis. Electrospray ionization (ESI) is a common technique for this class of compounds.

Table 3: Predicted High-Resolution Mass Spectrometry (HRMS-ESI) Data

Adduct	Ionization Mode	Formula	Calculated m/z
[M+H] ⁺	Positive	C ₇ H ₈ N ₅ ⁺	162.0774
[M+Na] ⁺	Positive	C ₇ H ₇ N ₅ Na ⁺	184.0594

| [M-H]⁻ | Negative | C₇H₆N₅⁻ | 160.0628 |

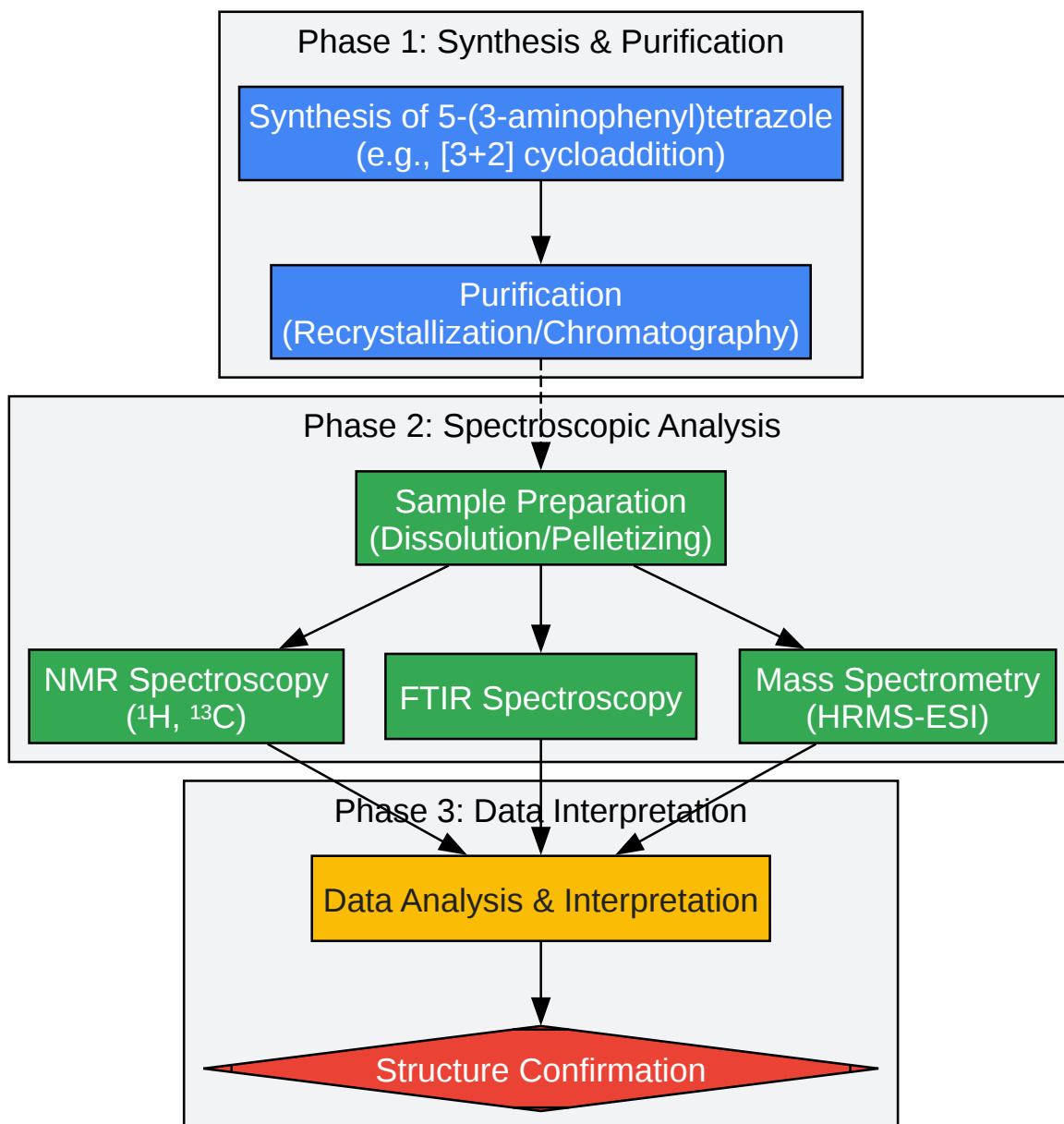
Data based on predicted values.[4] A characteristic fragmentation pathway for 5-substituted tetrazoles involves the loss of a nitrogen molecule (N_2) in negative ion mode or hydrazoic acid (HN_3) in positive ion mode.[5][6]

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic data.

General Workflow for Spectroscopic Characterization

The overall process involves synthesis, purification, and subsequent analysis by various spectroscopic methods to confirm the final structure.



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Caption: Workflow for the synthesis and spectroscopic confirmation of **5-(3-aminophenyl)tetrazole**.

NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh 5-10 mg of purified **5-(3-aminophenyl)tetrazole**.^[5]

- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a 5 mm NMR tube.[\[7\]](#)
- Add a minimal amount of tetramethylsilane (TMS) as an internal reference standard ($\delta = 0.00$ ppm).[\[5\]](#)
- Data Acquisition: Record ^1H and ^{13}C NMR spectra on a 300 MHz or higher field spectrometer.[\[7\]](#)
- Data Processing: Process the raw data (Free Induction Decay) using appropriate software by applying Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift scale using the TMS signal.

FTIR Spectroscopy Protocol (KBr Pellet Method)

- Sample Preparation: Gently grind 1-2 mg of the dry, finely powdered sample with 100-200 mg of spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle to achieve a homogenous mixture.[\[5\]](#)
- Transfer the mixture to a pellet-forming die.
- Apply 8-10 tons of pressure using a hydraulic press to form a thin, transparent pellet.[\[5\]](#)
- Data Acquisition: Place the KBr pellet into the sample holder of the FTIR spectrometer.
- Record a background spectrum using a pure KBr pellet to account for atmospheric CO_2 and H_2O .
- Acquire the sample spectrum, typically over a range of $4000\text{-}400\text{ cm}^{-1}$.[\[5\]](#)

Mass Spectrometry Protocol (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the sample (1-10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile/water.[\[5\]](#)
- To enhance ionization, add a trace amount of formic acid for positive ion mode or ammonium hydroxide for negative ion mode.[\[5\]](#)

- Data Acquisition: Infuse the sample solution into the ESI source of a high-resolution mass spectrometer (e.g., Q-TOF) at a constant flow rate.[8]
- Set the instrument parameters, including ionization mode (positive/negative), capillary voltage (e.g., 3-5 kV), and drying gas temperature (e.g., 200-350 °C).[5]
- Acquire data over an appropriate mass-to-charge (m/z) range to detect the molecular ion and its common adducts.
- For structural analysis, perform tandem MS (MS/MS) experiments by isolating the molecular ion and subjecting it to collision-induced dissociation (CID) to observe characteristic fragment ions.[9]

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